

The Discovery and History of Mesitylene Oxide: An In-depth Technical Guide

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Compound of Interest

Compound Name: Mesitylene oxide

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Introduction

Mesityl oxide (4-methyl-3-penten-2-one) is an α,β -unsaturated ketone that has served as a versatile intermediate in organic synthesis and as an industrial solvent. Its history is intrinsically linked to the early investigations of acetone chemistry, a cornerstone of modern organic chemistry. This technical guide provides a comprehensive overview of the discovery, synthesis, and key properties of **mesitylene oxide**, with a focus on the experimental foundations that have shaped our understanding of this important compound.

Discovery and Early History: A Tale of Acetone Condensation

The story of **mesitylene oxide** begins not with its own discovery, but with that of a related compound, mesitylene (1,3,5-trimethylbenzene). In 1837, the Irish chemist Robert Kane reported the formation of a new substance, which he named "mesitylene," by heating acetone with concentrated sulfuric acid.^[1] Kane's initial analysis of the compound's empirical formula was later corrected by August W. von Hofmann in 1849.^[1]

Kane's work, while focused on what we now know as an aromatic hydrocarbon, laid the groundwork for understanding the complex self-condensation reactions of acetone. The reaction conditions he employed are now known to produce a mixture of products, including

mesitylene oxide as a key intermediate.^[2] The acid-catalyzed condensation of acetone proceeds through an aldol addition to form diacetone alcohol, which then dehydrates to yield **mesitylene oxide**.^{[3][4]} Further condensation reactions can lead to the formation of byproducts such as phorone and isophorone.^[3]

While a definitive date and individual credited with the first isolation and characterization of pure **mesitylene oxide** are not clearly documented in the readily available historical literature, the work of chemists like Adolf von Baeyer in the latter half of the 19th century on condensation reactions significantly advanced the understanding of acetone's reactivity.^{[5][6]} His systematic studies on aldehydes and ketones were instrumental in elucidating the types of products that could be formed from such reactions.^[7] The development of synthetic methods, particularly the dehydration of diacetone alcohol, eventually allowed for the isolation and detailed study of **mesitylene oxide** as a distinct chemical entity.

Physicochemical Properties of Mesitylene Oxide

A thorough understanding of a compound's physical and chemical properties is paramount for its application in research and industry. The following table summarizes the key quantitative data for **mesitylene oxide**.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₀ O	[3][8]
Molecular Weight	98.14 g/mol	[4][9]
CAS Number	141-79-7	[3][8]
Appearance	Colorless to pale yellow, oily liquid	[10]
Odor	Pungent, honey-like or peppermint-like	[10]
Boiling Point	129.5 °C (265.1 °F; 402.6 K)	[3]
Melting Point	-53 °C (-63 °F; 220 K)	[3]
Density	0.858 g/cm ³ at 20 °C	[3]
Solubility in Water	3% (20 °C)	[3]
Solubility in Organic Solvents	Miscible with most organic solvents	[3]
Refractive Index (n ²⁰ /D)	1.442	[4][9]
Flash Point	31 °C (87.8 °F)	[9]

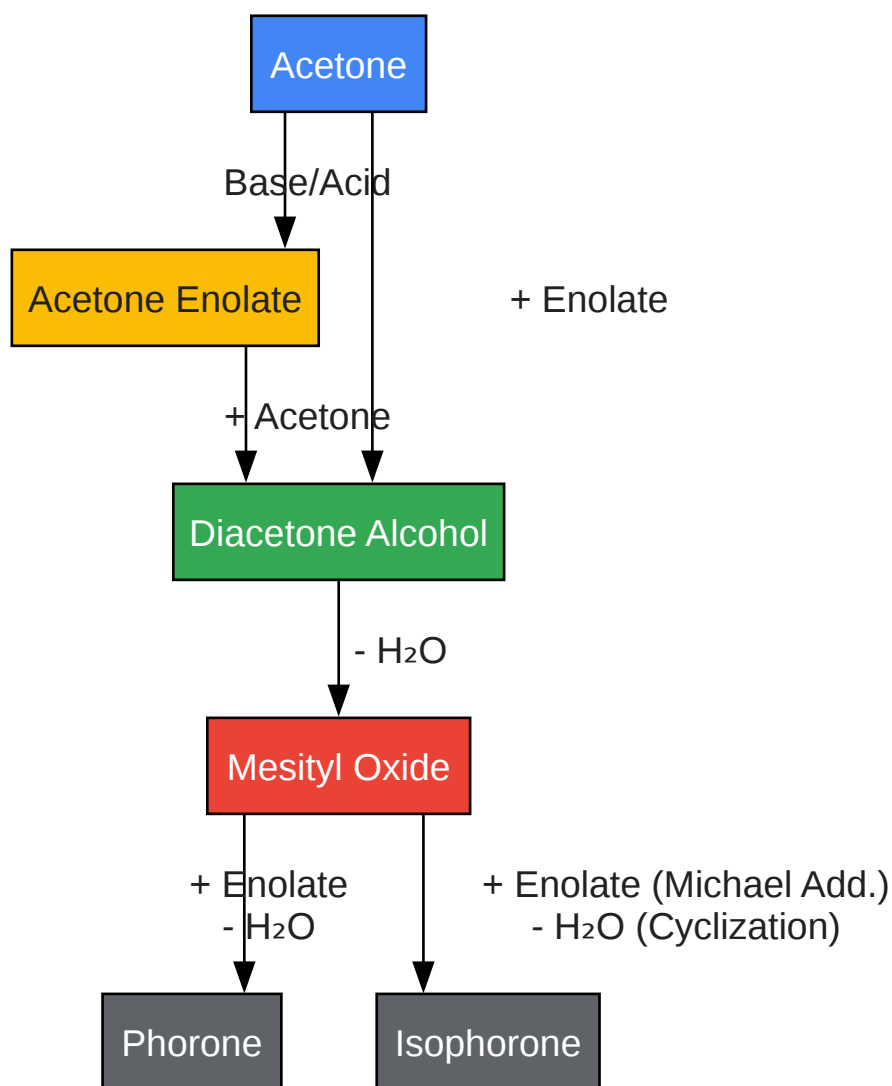
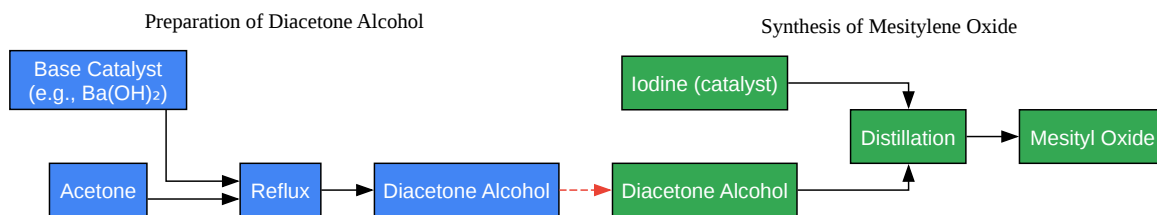
Synthesis of Mesitylene Oxide: Experimental Protocols

The most common and efficient method for the preparation of **mesitylene oxide** involves the dehydration of diacetone alcohol. The following protocol is adapted from the well-established procedure published in Organic Syntheses.

Synthesis of Mesitylene Oxide from Diacetone Alcohol

This method involves the dehydration of diacetone alcohol, which is itself prepared by the base-catalyzed aldol condensation of acetone.

Experimental Workflow:



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